

# Kathon 886 broad-spectrum activity validation studies

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Kathon 886

CAS No.: 55965-84-9

Cat. No.: S572685

[Get Quote](#)

## Kathon 886: Mechanism and Efficacy Data

The table below summarizes the key information available from the search results regarding **Kathon 886's** antimicrobial activity.

Aspect	Available Data from Search Results
Product Composition	A mixture of <b>5-chloro-2-methyl-4-isothiazolin-3-one (10.4%)</b> and <b>2-methyl-4-isothiazolin-3-one (3.7%)</b> [1] [2].

| **Mechanism of Action** | A two-step process:

- **Rapid growth inhibition** via disruption of central metabolic pathways [2].
- **Cell death** from progressive loss of protein thiols and production of free radicals [2]. | | **Target Enzymes/Pathways** | Key dehydrogenases in the Krebs cycle (e.g.,  $\alpha$ -ketoglutarate, pyruvate), nutrient metabolism, and energy generation (NADH dehydrogenase) [2]. | | **Validated Efficacy** | • Effective in controlling microbial growth in **semi-synthetic metalworking fluids (MWF)** [1]. • **Industrial tracking study:** A 50-week real-time study confirmed its use for controlling microbes in an automotive manufacturing setting [1]. |

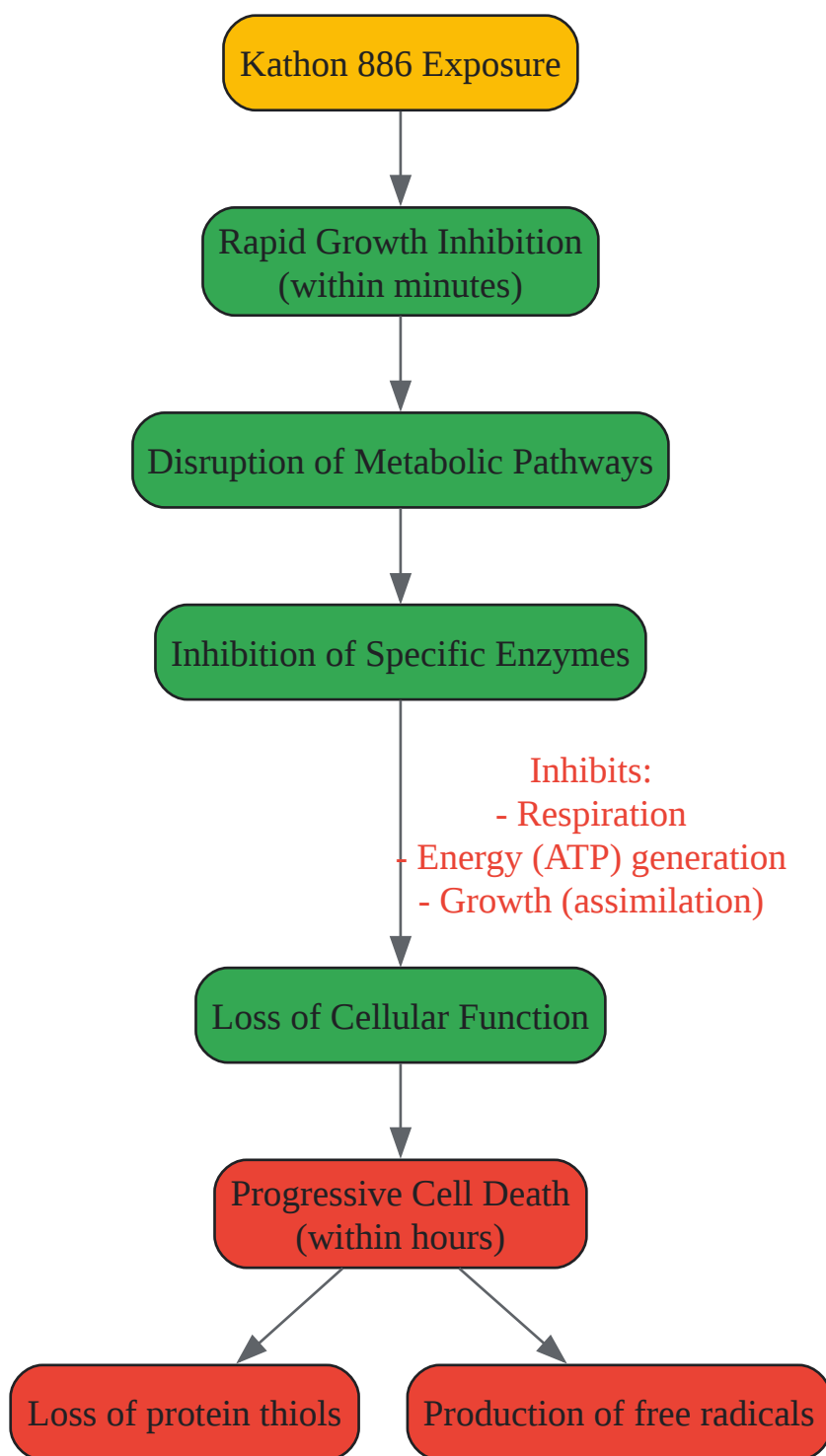
## Experimental Protocol from an Industrial Study

One of the search results details a methodology from a long-term industrial tracking study, which can serve as a reference for a real-world validation protocol [1].

- **Study Objective:** To track the microbial community composition and dynamics of a freshly recharged industrial semi-synthetic metalworking fluid operation over 50 weeks.
- **Application Context:** The MWF system was treated with **Kathon 886** MW (along with another biocide, Grotan) as part of the plant's routine fluid management [1].
- **Methodologies Used:** The study employed a combination of approaches to get a complete picture:
  - **Microbial Load Quantification:** Total bacterial counts were determined using light microscopy and epifluorescence microscopy [1].
  - **Targeted Microbial Analysis:** Optimized genus/group-specific qPCR was used to detect and quantify specific microbial groups, including Pseudomonads, Enterics, Legionellae, and Mycobacteria [1].
  - **Whole Community Analysis:** Unbiased PCR-Denaturing Gradient Gel Electrophoresis (PCR-DGGE) was used to reveal the total microbial community composition and succession [1].
  - **Endotoxin Measurement:** Endotoxin levels were tracked, with surges noted coinciding with biocide additions [1].

## Mechanism of Action Visualization

The following diagram illustrates the biochemical mechanism of action of **Kathon 886**, as described in the search results [2].



[Click to download full resolution via product page](#)

***Need Custom Synthesis?***

*Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).*

## References

1. A 50-Week Real-Time Tracking [pmc.ncbi.nlm.nih.gov]

2. - Ataman Kimya KATHON 886 [atamanchemicals.com]

To cite this document: Smolecule. [Kathon 886 broad-spectrum activity validation studies]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b572685#kathon-886-broad-spectrum-activity-validation-studies>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** info@smolecule.com

**Web:** www.smolecule.com